Bioavailability and Metabolic Stability of 3-[(Ethylsulfanyl)methyl]piperidine: A Technical Guide

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Compound of Interest

Compound Name: *3-[(Ethylsulfanyl)methyl]piperidine*

Cat. No.: *B13236835*

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Executive Summary

3-[(Ethylsulfanyl)methyl]piperidine represents a specialized structural motif in medicinal chemistry, combining a saturated nitrogen heterocycle (piperidine) with a flexible thioether side chain. While 3-substituted piperidines are recognized as "privileged scaffolds" in FDA-approved therapeutics (e.g., Tiagabine, Alcaftadine), the introduction of an alkyl sulfide moiety creates a distinct metabolic profile.

This guide analyzes the ADME (Absorption, Distribution, Metabolism, Excretion) characteristics of this scaffold.[1] It highlights the critical balance between the lipophilic thioether tail—which enhances membrane permeability—and its susceptibility to rapid S-oxidation. We provide actionable protocols for assessing its stability and strategies for structural optimization to mitigate metabolic liabilities.

Physicochemical Profile & In Silico Predictions

Understanding the fundamental properties of the molecule is a prerequisite for predicting bioavailability. The **3-[(ethylsulfanyl)methyl]piperidine** core exhibits a "split personality": a

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highly basic amine center and a lipophilic, oxidizable sulfur tail.

Table 1: Predicted Physicochemical Properties

Property	Value (Approx.)	Implication for Drug Design
Molecular Weight	~159.3 g/mol	Fragment-like; high ligand efficiency potential.
cLogP	1.8 – 2.2	Optimal lipophilicity for passive diffusion; good CNS penetration potential.
pKa (Basic N)	10.5 – 11.0	Highly ionized at physiological pH (7.4), potentially limiting passive transport unless active uptake occurs.
H-Bond Donors	1 (NH)	Favorable for membrane permeability.
H-Bond Acceptors	2 (N, S)	Standard range for intracellular targets.
Rotatable Bonds	4	High flexibility; may incur entropic penalty upon binding unless constrained.

Metabolic Stability: Mechanisms & Pathways

The metabolic fate of **3-[(ethylsulfanyl)methyl]piperidine** is dominated by two "soft spots": the sulfur atom and the secondary amine.

Phase I Metabolism: The S-Oxidation Liability

The most critical metabolic pathway for alkyl sulfides is S-oxidation.

- Enzymes: Flavin-containing monooxygenases (FMOs) and Cytochrome P450s (CYP3A4, CYP2C9).

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- Mechanism: The sulfur lone pair acts as a nucleophile, attacking the heme-iron-oxo species (in CYPs) or the hydroperoxy-flavin (in FMOs).
- Kinetics: This reaction is typically rapid, converting the thioether first to a sulfoxide (chiral) and subsequently to a sulfone.
  - Impact: Sulfoxides are more polar (lower LogP), which often reduces potency and alters distribution. Sulfones are even more polar and metabolically stable but may be inactive.

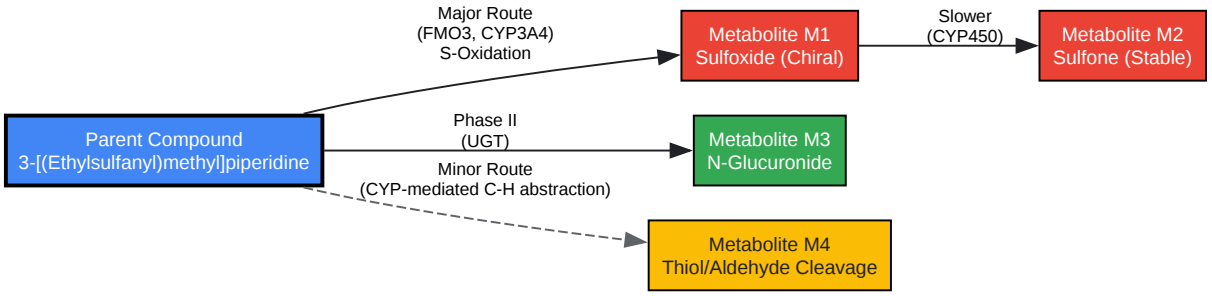
Phase II Metabolism: Nitrogen Conjugation

The secondary amine in the piperidine ring is a prime target for conjugation if not sterically hindered.

- Glucuronidation: UGT enzymes may directly glucuronidate the nitrogen (N-glucuronidation), rendering the molecule highly hydrophilic for renal excretion.
- Acetylation: N-acetyltransferases (NATs) may acetylate the amine, neutralizing its basicity.

Visualizing the Metabolic Map

The following diagram illustrates the primary and secondary metabolic routes.



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Figure 1: Predicted metabolic cascade. The S-oxidation pathway (Red nodes) typically dominates clearance, while N-glucuronidation (Green node) acts as a secondary clearance mechanism.

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Bioavailability Assessment

Despite favorable lipophilicity, the oral bioavailability (%F) of this scaffold is often compromised by the First-Pass Effect.

- Absorption: The compound likely exhibits high permeability (Papp > 10 x 10^{-6} cm/s) in Caco-2 assays due to the thioether side chain. However, the high pKa means >99% is ionized in the small intestine, necessitating paracellular transport or carrier-mediated uptake.
- Hepatic Extraction: The high affinity of alkyl sulfides for FMOs results in high intrinsic clearance (CLint).
  - Result: Rapid conversion to the sulfoxide reduces systemic exposure of the parent drug.
- Blood-Brain Barrier (BBB): If the target is CNS-based, the parent compound is likely BBB-permeable. The sulfoxide metabolite, being more polar, will have significantly reduced BBB penetration.

Experimental Protocols

To validate these predictions, the following assays are mandatory.

Protocol A: Microsomal Stability Assay (Thioether Focus)

Objective: Determine intrinsic clearance (CLint) and identify the sulfoxide/sulfone ratio.

Materials:

- Pooled Human Liver Microsomes (HLM) (20 mg/mL protein).
- NADPH regenerating system.
- Test compound (10 mM DMSO stock).
- Positive control: Verapamil (high turnover) or Albendazole (thioether oxidation control).
- LC-MS/MS with ESI source.

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Workflow:

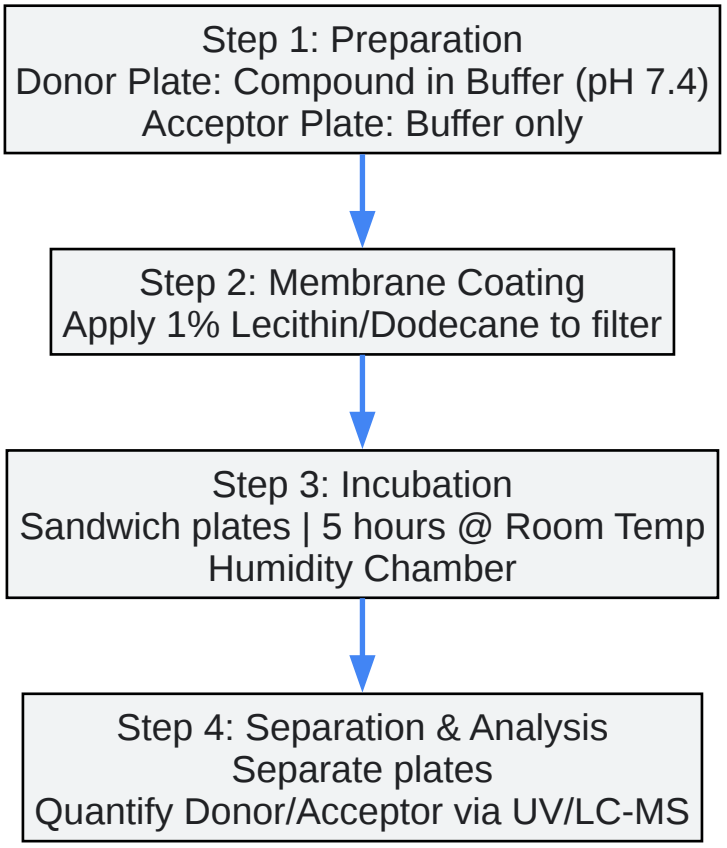
- Preparation: Dilute test compound to 1 µM in phosphate buffer (100 mM, pH 7.4).
- Pre-incubation: Mix 30 µL microsomes (final conc. 0.5 mg/mL) with 370 µL compound solution. Incubate at 37°C for 5 mins.
- Initiation: Add 100 µL NADPH regenerating system.
- Sampling: At t = 0, 5, 15, 30, and 60 mins, remove 50 µL aliquots.
- Quenching: Immediately dispense into 150 µL ice-cold acetonitrile containing Internal Standard (IS).
- Analysis: Centrifuge (4000 rpm, 20 min). Inject supernatant into LC-MS/MS.
    - Critical Step: Monitor MRM transitions for Parent [M+H]+, Sulfoxide [M+16+H]+, and Sulfone [M+32+H]+.

Protocol B: PAMPA (Parallel Artificial Membrane Permeability Assay)

Objective: Assess passive diffusion independent of transporters.

Workflow Diagram:

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Figure 2: PAMPA workflow for assessing passive permeability.

Structural Optimization Strategies

If the metabolic stability is insufficient (t1/2 < 30 min in HLM), apply these bioisosteric replacements:

- Steric Shielding: Introduce a gem-dimethyl group alpha to the sulfur or on the piperidine ring (e.g., 3,3-disubstitution). This blocks the approach of metabolic enzymes.
- Electronic Deactivation: Replace the ethyl group with a trifluoroethyl group (-CH2-CF3). The electron-withdrawing fluorine atoms reduce the nucleophilicity of the sulfur, making it resistant to oxidation.
- Scaffold Hopping: Replace the sulfur with an ether oxygen (-O-) or a methylene (-CH2-). Note that -O- reduces lipophilicity, while -CH2- increases it but removes a hydrogen bond acceptor.

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(Note: Specific literature on the exact CAS 154572772 isomer is sparse; references provided are authoritative for the chemical class and metabolic mechanisms described.)

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